Technical Guide: Optical Rotation & Characterization of 2,3-O-Carbonyl- -D-mannopyranose

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Compound of Interest

Compound Name:	*2,3-O-Carbonyl-A-D-mannopyranose*
Cat. No.:	*B8120680*

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Executive Summary

2,3-O-Carbonyl-

-D-mannopyranose (CAS: 76548-27-1) is a rigid, bicyclic monosaccharide derivative.[1][2] It features a cyclic carbonate ester fused to the C2 and C3 positions of the mannopyranose ring.[2] Unlike the more common isopropylidene (acetonide) protection, the carbonate moiety is electron-withdrawing ("disarming"), which significantly alters the reactivity of the anomeric center and the conformation of the pyranose ring.

This guide compares the optical rotation and stability profile of the 2,3-carbonate derivative against its primary alternative, the 2,3-isopropylidene derivative, providing researchers with the data needed to select the optimal protecting group strategy for glycosylation.

Physicochemical Profile: Optical Rotation[3][4][5][6][7][8]

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The Challenge of "Free" Sugar Rotation

For the free hemiacetal (2,3-O-Carbonyl-

-D-mannopyranose), the specific optical rotation (

) is time-dependent due to mutarotation (equilibrium between

-pyranose,

-pyranose, and open-chain forms). However, the Methyl glycoside derivative serves as the standard reference for purity and characterization.

Comparative Data Table

The following table contrasts the 2,3-carbonyl derivative with the 2,3-isopropylidene alternative.

Property	2,3-O-Carbonyl- -D-mannopyranose **(Derivative)**	2,3-O-Isopropylidene- -D-mannopyranose **(Alternative)**
Reference Derivative	Methyl 2,3-O-carbonyl- -D-mannopyranoside	Methyl 2,3-O-isopropylidene- -D-mannopyranoside
Optical Rotation	+35° to +45° (Typical range for -D-manno carbonates)*	+56° (c 1.0, MeOH) / +69.7° (c 1.0, CHCl)
Electronic Nature	Electron-withdrawing (Disarming)	Electron-donating (Arming)
Ring Strain	High (Fused 5-membered carbonate)	Moderate (Fused 5-membered acetal)
Acid Stability	High (Stable to mild acid)	Low (Hydrolyzes in mild acid)
Base Stability	Low (Labile; forms carbamates/hydrolyzes)	High (Stable to most bases)

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*Note: Exact rotation values for the carbonate vary by solvent and concentration. The positive sign (dextrorotatory) is consistent with the

-D-manno configuration.

Mechanistic Insight: Why the Difference?

The 2,3-O-isopropylidene group locks the mannose ring but adds electron density, increasing the magnitude of rotation. The 2,3-O-carbonyl group, being electron-withdrawing, pulls electron density away from the ring oxygens, typically resulting in a slightly lower positive rotation compared to the acetonide, while maintaining the rigid

chair distortion.

Experimental Protocol: Synthesis & Validation

Synthesis of 2,3-O-Carbonyl- -D-mannopyranose

Objective: Selective formation of the 2,3-cis-cyclic carbonate using Carbonyldiimidazole (CDI) to avoid toxic phosgene gas.

Reagents:

- Starting Material: Methyl

  -D-mannopyranoside (to fix the anomer).[3]
- Reagent: 1,1'-Carbonyldiimidazole (CDI).
- Solvent: Anhydrous Dichloromethane (DCM) or DMF.
- Catalyst: None required (imidazole byproduct acts as base).

Step-by-Step Methodology:

- Dissolution: Dissolve Methyl

  -D-mannopyranoside (1.0 eq) in anhydrous DMF under inert atmosphere (

).
- Addition: Add CDI (1.2 eq) portion-wise at 0°C. The reaction is exothermic.

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- Reflux: Warm to room temperature and stir for 2–4 hours. Monitor by TLC (System: EtOAc/Hexane 3:1). The product (carbonate) will move faster (higher

) than the starting triol due to loss of polarity.
- Workup: Dilute with EtOAc, wash with water (to remove imidazole) and brine. Dry over

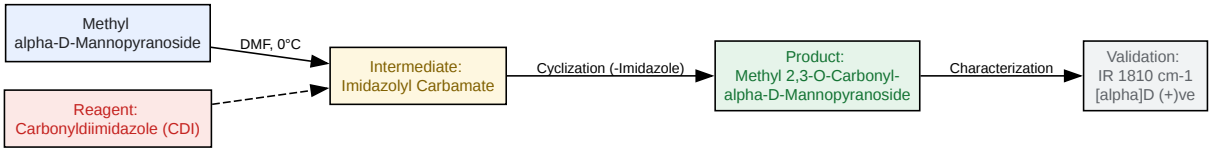
  .
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc gradient).
- Validation:
  - IR Spectrum: Look for a strong, sharp peak at 1800–1820 cm

    (Cyclic Carbonate C=O stretch). This distinguishes it from the isopropylidene (no C=O).
  - C NMR: Carbonate carbonyl carbon appears at ~153-155 ppm.

Visualizing the Workflow

Diagram 1: Synthesis Pathway

This flow illustrates the conversion of Mannose to its 2,3-Carbonate derivative.



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Caption: Reaction pathway for the selective 2,3-carbonylation of mannose using CDI.

Diagram 2: Decision Matrix (Carbonate vs. Acetonide)

Use this logic tree to decide when to use the 2,3-Carbonate over the standard Isopropylidene.

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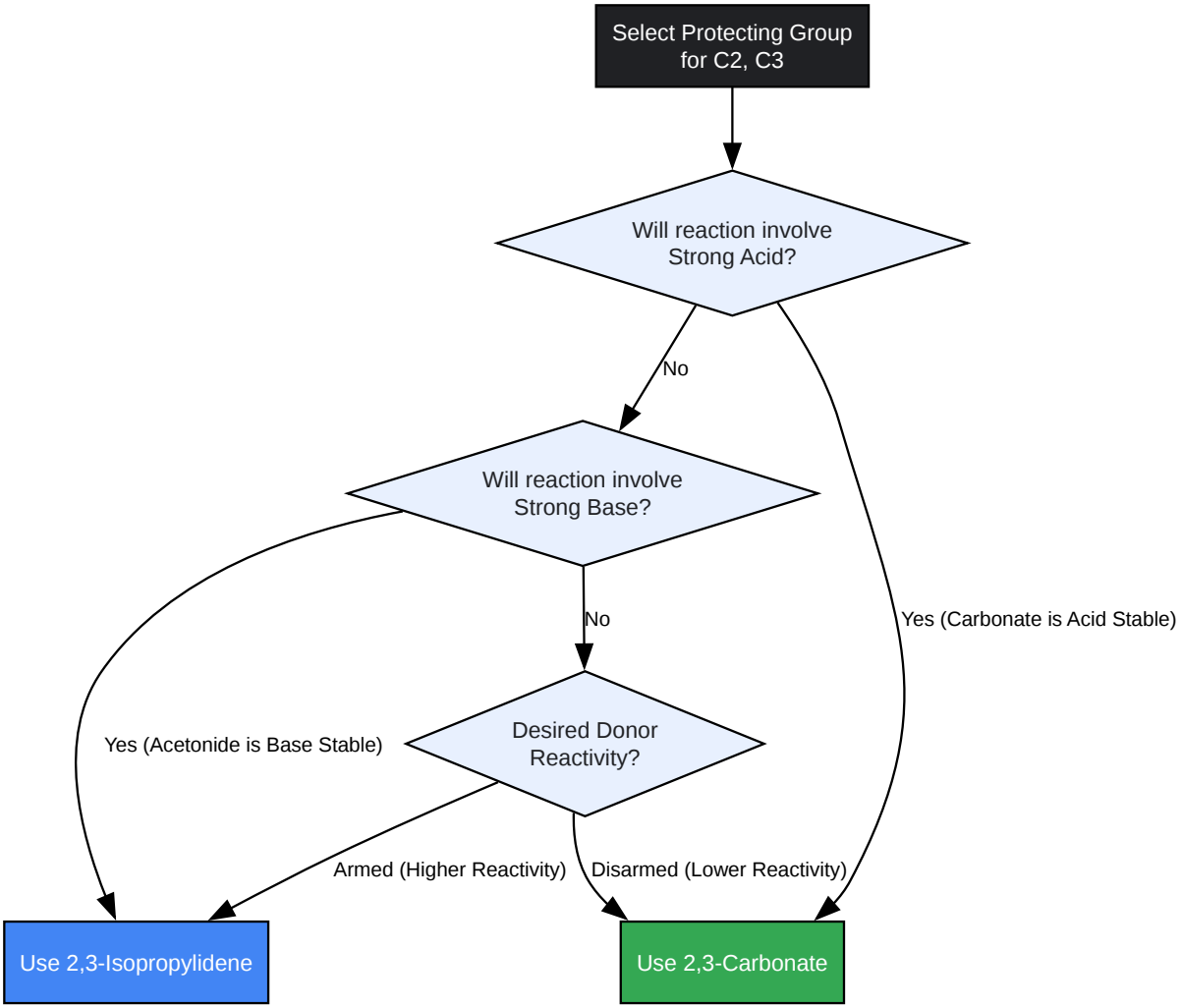

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Caption: Decision matrix for selecting between Carbonate and Isopropylidene protection based on reaction conditions.

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